

Trivertal experimental challenges

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Trivertal

CAS No.: 27939-60-2

Cat. No.: S1897961

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What is Trivertal?

The table below summarizes the core information available for **Trivertal**:

Attribute	Description
Chemical Name	2,4-dimethyl-3-cyclohexene-1-carboxaldehyde [1]
CAS Number	68039-49-6 [1]
Type	Concentrated aromatic (fragrance) ingredient [1]
Primary Use	Used in fragrance compounds [1]
Regulatory Guidance	Must be used according to legal and IFRA (International Fragrance Association) guidelines [1]

Framework for Technical Support

Based on the identified nature of **Trivertal**, here is a proposed structure for a technical support center. You can use this framework to document challenges as your team encounters them.

Frequently Asked Questions (FAQs)

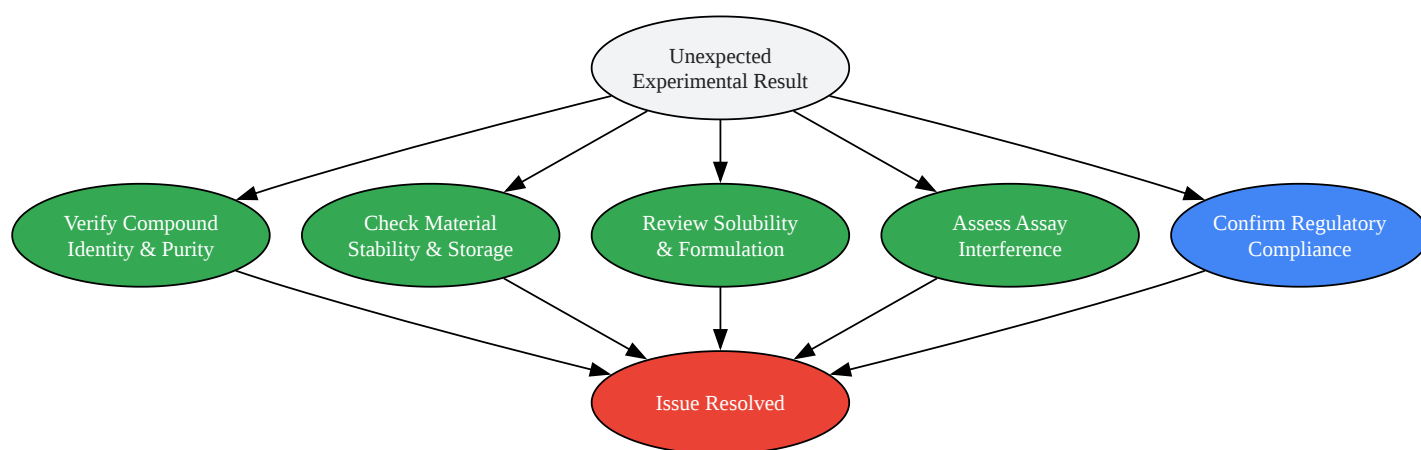
- **Q: What is the typical purity standard for Trivertal used in experimental settings?**
 - **A:** Specific purity standards are not publicly listed. Researchers should request analytical certificates from their supplier and verify the material's purity and identity upon receipt [1].
- **Q: Are there any known stability issues with Trivertal under various pH or temperature conditions?**
 - **A:** No specific stability data was found. It is recommended to conduct preliminary stability studies under your specific experimental conditions (e.g., different buffers, storage temperatures) and to adhere to supplier handling recommendations.
- **Q: What are the critical regulatory compliance points to consider when working with Trivertal?**
 - **A:** Compliance is crucial. Your work must adhere to all relevant **legal guidelines** and the **IFRA guidelines** for use in fragrances. Furthermore, you should screen **Trivertal** against the restricted substance lists of any companies or regions relevant to your end product [1].

Troubleshooting Guide

- **Issue: Inconsistent experimental results between batches.**
 - **Potential Cause:** Batch-to-batch variability or degradation of the material.
 - **Solution:**
 - Confirm the chemical identity and purity of each new batch upon receipt.
 - Ensure consistent, airtight storage conditions as recommended by the supplier.
 - Document the source and Certificate of Analysis for every batch used.
- **Issue: The compound is not soluble in standard aqueous buffers.**
 - **Potential Cause:** As a fragrance aldehyde, **Trivertal** is inherently hydrophobic [1].
 - **Solution:**
 - Explore the use of approved solvents or solubilizing agents compatible with your assay system.
 - Validate that any solubilizing agents used do not interfere with your experimental readouts.

Experimental Workflow for Challenge Resolution

The following diagram outlines a general logical workflow for diagnosing and addressing experimental challenges with a material like **Trivertal**. The DOT script for generating this diagram is provided below.



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*Diagram 1: A logical workflow for troubleshooting experimental challenges with **Trivertal**.*

How to Proceed with Your Research

Given that **Trivertal** is a fragrance ingredient, the most direct path for your research is to:

- **Contact Suppliers Directly:** Reach out to manufacturers like **Vigon International** for technical data sheets, material safety data sheets (MSDS), and sample availability [1]. They are the most authoritative source for detailed technical information.
- **Consult Regulatory Databases:** Use specialized regulatory compliance databases, such as **UL's ChemADVISOR**, to understand the full scope of restrictions and requirements for this compound across different industries and regions [1].

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References

1. Trivertal by Vigon - Personal Care & Cosmetics [ulprospector.com]

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Address: Ontario, CA 91761, United States

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